

Essential Procedures for the Proper Disposal of Deanol Orotate

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Compound of Interest

Compound Name: *Deanol orotate*

Cat. No.: B1669967

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The proper disposal of **Deanol orotate** is critical for ensuring laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **Deanol orotate** was not located, guidance can be derived from the chemical properties of its components, particularly Deanol (DMAE), and the general regulations governing laboratory chemical waste. Deanol is classified as a hazardous substance, being corrosive, harmful if swallowed or in contact with skin, and may cause irritation to the respiratory tract.[\[1\]](#)[\[2\]](#) Therefore, **Deanol orotate** waste must be managed as hazardous chemical waste in accordance with federal, state, and local regulations.[\[1\]](#)

Chemical and Physical Properties

A summary of the key identification and property data for **Deanol orotate** and its primary active component, Deanol, is provided below. This information is essential for accurate waste identification and handling.

Property	Deanol Orotate	Deanol (DMAE) Component
IUPAC Name	2-(dimethylamino)ethanol;2,4-dioxo-1H-pyrimidine-6-carboxylic acid	2-(Dimethylamino)ethanol
Synonyms	DMAE orotate, Orotic acid diaminoethanol salt	N,N-dimethylethanolamine, DMAE
CAS Number	1446-06-6[3]	108-01-0[4]
Molecular Formula	C ₉ H ₁₅ N ₃ O ₅ [3]	C ₄ H ₁₁ NO[4]
Molecular Weight	245.23 g/mol [3]	89.14 g/mol [4]
Physical Form	Solid / Powder	Colorless viscous liquid[5]
Known Hazards	Data not specific. Assumed hazardous based on Deanol.	Flammable, Corrosive, Harmful (swallowed, skin contact, inhalation), Irritant, emits toxic fumes upon combustion.[2][6] [7]

Step-by-Step Disposal Protocol

This protocol provides a direct, procedural guide for the safe handling and disposal of **Deanol orotate** waste in a laboratory setting.

Step 1: Hazard Assessment and Personal Protective Equipment (PPE)

Before handling **Deanol orotate** waste, it is imperative to consult your institution's specific safety guidelines. Based on the known hazards of related compounds, treat **Deanol orotate** as a hazardous substance.

- Personal Protective Equipment (PPE): At a minimum, the following PPE must be worn:
 - Eye Protection: Safety glasses with side shields or a face shield.[8]

- Hand Protection: Chemically resistant gloves (e.g., nitrile). Gloves must be inspected before use and disposed of properly after handling.[8]
- Body Protection: A lab coat or a chemical-resistant suit to protect against skin contact.[8]
- Respiratory Protection: If there is a risk of dust formation or aerosolization, use a NIOSH-approved respirator.[8][9]

Step 2: Waste Segregation and Collection

Proper segregation is a cornerstone of safe chemical waste management, preventing dangerous reactions.

- Do Not Dispose in General Trash or Sewer: Under the Resource Conservation and Recovery Act (RCRA), hazardous chemical waste is strictly prohibited from being disposed of in regular trash or down the drain.[10]
- Solid Waste Collection:
 - Collect waste **Deanol orotate**, including any contaminated materials (e.g., weigh boats, contaminated paper towels), in a designated hazardous waste container.
 - The container must be made of a material compatible with the chemical, be in good condition, and have a secure, leak-proof lid.[10][11]
 - For spill cleanup, pick up the material without creating dust (e.g., by gently sweeping or using a dampened cloth) and place it in a suitable, closed container for disposal.[8]

Step 3: Labeling of Waste Containers

Accurate labeling is a legal requirement and essential for safety.

- Labeling Requirements: The container must be clearly labeled with the words "Hazardous Waste." [12]
- Content Identification: The label must also include:
 - The full chemical name: "**Deanol Orotate**" or "Dimethylaminoethanol Orotate".

- An indication of the hazards (e.g., "Corrosive," "Toxic"). Hazard pictograms or NFPA/HMIS warnings can be used.[12]
- The accumulation start date (the date the first drop of waste is added to the container).

Step 4: Storage in a Satellite Accumulation Area (SAA)

Waste must be stored safely at or near its point of generation.[12]

- Location: Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA).
- Storage Conditions: The SAA should be in a well-ventilated area, away from incompatible materials.[10]
- Volume and Time Limits: Adhere to institutional and regulatory limits for the amount of waste stored (typically up to 55 gallons in an SAA) and the maximum accumulation time (e.g., six to twelve months under EPA Subpart K for academic labs).[12][13]

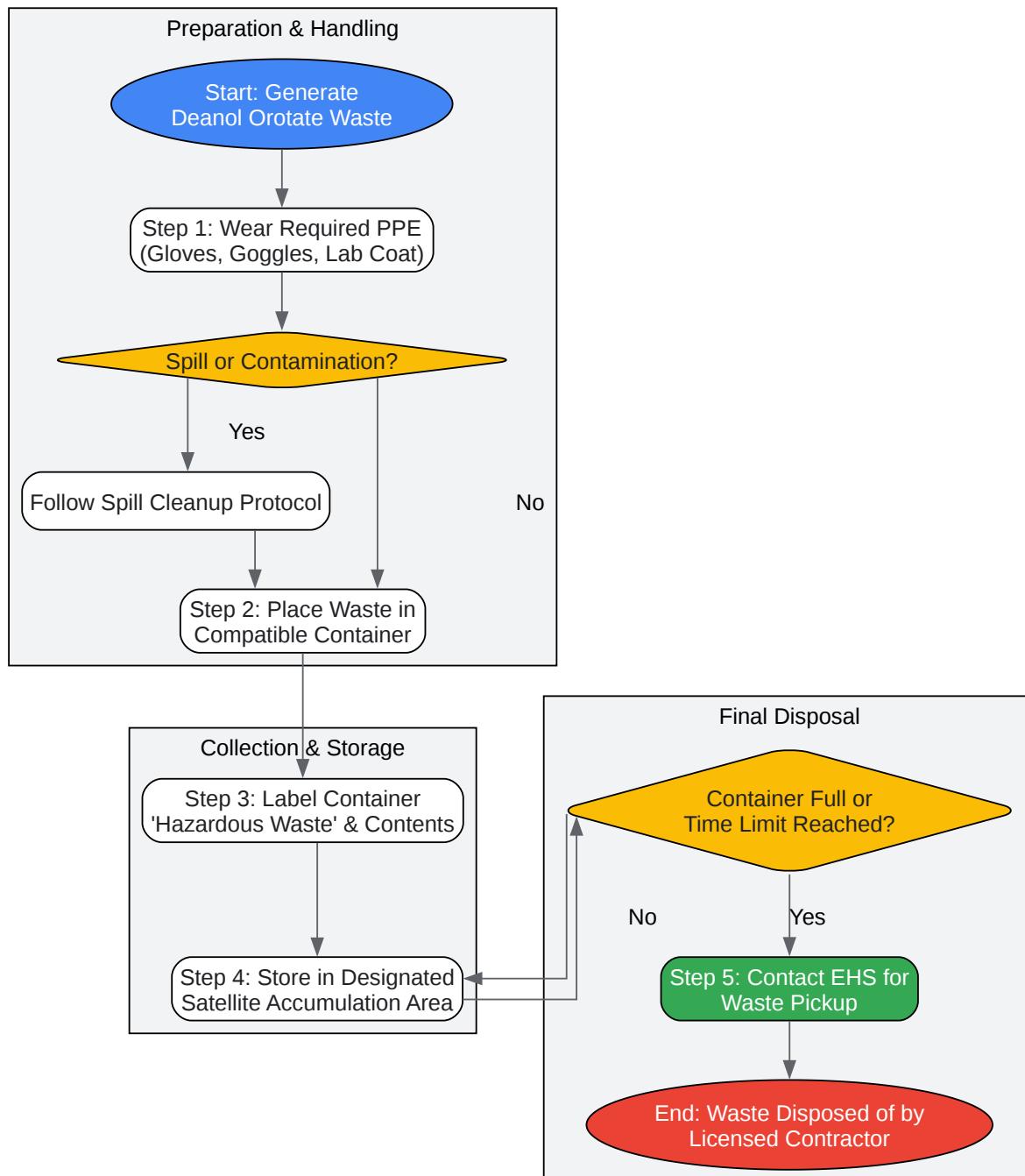
Step 5: Arranging for Final Disposal

Final disposal must be handled by trained professionals.

- Contact EHS: When the container is full or reaches its time limit, contact your institution's Environmental Health and Safety (EHS) department.
- Professional Disposal: The EHS office will arrange for the collection and transportation of the waste by a licensed professional waste disposal service.[8] This service will ensure the material is disposed of via appropriate methods, such as controlled incineration at an approved facility.[14]

Operational Workflow for **Deanol Orotate** Disposal

The following diagram illustrates the logical steps and decision points for the proper management and disposal of **Deanol orotate** waste in a laboratory setting.

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Caption: Workflow for the safe disposal of **Deanol orotate** waste.

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